

# An In-depth Technical Guide to the Industrial Applications of 4-(Dimethylamino)phenol

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## Compound of Interest

Compound Name: 4-(Dimethylamino)phenol

Cat. No.: B184034

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## Introduction

**4-(Dimethylamino)phenol**, also known as p-Dimethylaminophenol (DMAP), is a versatile organic compound with the chemical formula  $C_8H_{11}NO$ .<sup>[1]</sup> It is characterized by a phenol group substituted with a dimethylamino group at the para position. This unique structure, featuring both a hydroxyl and a tertiary amino group, imparts a range of chemical properties that make it a valuable intermediate and additive in numerous industrial processes.<sup>[2]</sup> It appears as a white to light yellow crystalline solid and is soluble in water and various organic solvents.<sup>[2]</sup> This guide provides a comprehensive overview of the primary industrial applications of **4-(Dimethylamino)phenol**, supported by quantitative data, experimental protocols, and process diagrams.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-(Dimethylamino)phenol** is presented in the table below. This data is essential for its handling, application, and process design in industrial settings.

| Property                            | Value                                       | Reference |
|-------------------------------------|---|-----------|
| Molecular Formula                   | C <sub>8</sub> H <sub>11</sub> NO           | [1][2][3] |
| Molar Mass                          | 137.18 g/mol                                | [1][3][4] |
| Appearance                          | White to light yellow crystalline solid     | [2]       |
| CAS Number                          | 619-60-3                                    | [2][3][4] |
| Melting Point (Tfus)                | 350.53 K (77.38 °C)                         | [4]       |
| Boiling Point (Tboil)               | 502.18 K (229.03 °C)                        | [4]       |
| Water Solubility                    | log10WS: -0.93 (in mol/L)                   | [4]       |
| Octanol/Water Partition Coefficient | logPoct/wat: 1.458                          | [4]       |
| pKa                                 | Data not explicitly found in search results |           |
| Critical Temperature (Tc)           | 724.75 K                                    | [4]       |
| Critical Pressure (Pc)              | 4397.41 kPa                                 | [4]       |

## Core Industrial Applications

**4-(Dimethylamino)phenol's** reactivity and functional groups make it a key component in several industrial sectors.

## Intermediate in Dye Synthesis

**4-(Dimethylamino)phenol** is a crucial building block in the manufacturing of various dyes. Its aromatic structure and reactive sites (the hydroxyl group and the activated aromatic ring) allow it to be incorporated into complex dye molecules. A notable application is in the synthesis of near-infrared (NIR) cyanine dyes, which are valuable for biological imaging and other advanced applications.[5] The dimethylamino group acts as a powerful electron-donating group, which is often essential for achieving the desired chromophoric properties in the final dye molecule. It is also used as an intermediate for other dyes like Sulphur Blue 9.[6]

## Polymerization Inhibitor

In the polymer industry, uncontrolled or premature polymerization of monomers during transport and storage is a significant issue. Phenolic compounds are widely used as polymerization inhibitors, and **4-(Dimethylamino)phenol** is effective in this role.<sup>[7][8]</sup> These inhibitors function by scavenging free radicals that initiate the polymerization chain reaction.<sup>[9]</sup> The phenolic hydroxyl group can donate a hydrogen atom to a reactive radical, thereby neutralizing it and forming a stable phenoxy radical that is less likely to initiate further polymerization. This is particularly important for monomers like styrene and acrylates.<sup>[9]</sup> The presence of oxygen can sometimes enhance the inhibitory effect of phenolic compounds.<sup>[8]</sup>

## Antioxidant

The same radical-scavenging ability that makes **4-(Dimethylamino)phenol** a polymerization inhibitor also makes it an effective antioxidant.<sup>[10][11]</sup> It is used as an additive in various materials, such as lubricants, fuels, and polymers, to prevent oxidative degradation.<sup>[12][13]</sup> Oxidation can lead to the breakdown of materials, causing loss of performance, discoloration, and reduced shelf-life. By reacting with and neutralizing free radicals, particularly peroxy radicals, **4-(Dimethylamino)phenol** protects the material from the damaging effects of oxidation.<sup>[14]</sup> Its derivatives, such as those combining diphenylamine and phenol structures, are also explored for enhanced antioxidant capabilities.<sup>[15]</sup>

## Pharmaceutical and Agrochemical Intermediate

**4-(Dimethylamino)phenol** serves as an intermediate in the synthesis of various pharmaceuticals and agrochemicals.<sup>[2]</sup> While specific drug synthesis pathways are often proprietary, the compound's structure is a versatile scaffold for building more complex, biologically active molecules. It is listed as an impurity of Neostigmine, indicating its potential use in related syntheses.<sup>[2][16]</sup> Its derivatives have also been investigated for various biological activities, including antimicrobial and antidiabetic properties.<sup>[17][18]</sup>

## Antidote for Poisoning

In a specialized medical application, **4-(Dimethylamino)phenol** has been used as an antidote for cyanide and hydrogen sulfide poisoning.<sup>[1]</sup> It works by inducing the formation of methemoglobin in the blood. Methemoglobin has a high affinity for cyanide, binding to it to form the less toxic cyanmethemoglobin, which effectively sequesters the cyanide and prevents it

from inhibiting cellular respiration.[1][5] This is typically an emergency treatment that must be followed by other therapies.[1]

## Experimental Protocols

### Protocol 1: Synthesis of a Near-Infrared Dye (CypH-1) using 4-(Dimethylamino)phenol

This protocol is based on the synthesis of the pH-responsive fluorogenic probe CypH-1.[5][19]

Objective: To synthesize the near-infrared dye CypH-1 by reacting **4-(Dimethylamino)phenol** with the cyanine dye IR-775.

Materials:

- **4-(Dimethylamino)phenol**
- Sodium hydride (NaH)
- IR-775 dye
- Anhydrous N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Brine (saturated NaCl solution)
- Silica gel for column chromatography
- Methanol (MeOH)

Procedure:

- Deprotonation: Dissolve 57 mg (0.42 mmol) of **4-(Dimethylamino)phenol** in 5 ml of anhydrous DMF in a reaction flask under an inert atmosphere (e.g., nitrogen or argon).
- Add 17 mg of sodium hydride to the solution at room temperature. Stir the mixture for 15 minutes to allow for the deprotonation of the phenolic hydroxyl group, forming the

corresponding sodium phenoxide.

- Coupling Reaction: Slowly add a solution of 100 mg (0.19 mmol) of IR-775 dye in DMF to the reaction mixture.
- Allow the reaction to stir at room temperature overnight.
- Work-up and Extraction: Quench the reaction carefully (e.g., by adding a small amount of water). Transfer the mixture to a separatory funnel.
- Extract the product with dichloromethane (DCM).
- Wash the organic layer with brine to remove any remaining DMF and salts.
- Purification: Dry the DCM layer over an anhydrous salt like sodium sulfate, filter, and concentrate the solution under reduced pressure.
- Purify the crude product by silica gel column chromatography using a gradient of DCM and Methanol (0-10% MeOH in DCM) as the eluent.
- Characterization: Collect the fractions containing the desired product and confirm its identity and purity using techniques such as TLC, NMR spectroscopy, and Mass Spectrometry.<sup>[19]</sup>

## Protocol 2: General Procedure for Inhibition of Monomer Polymerization

Objective: To prevent the premature polymerization of a vinyl monomer (e.g., styrene) during storage using **4-(Dimethylamino)phenol** as an inhibitor.

Materials:

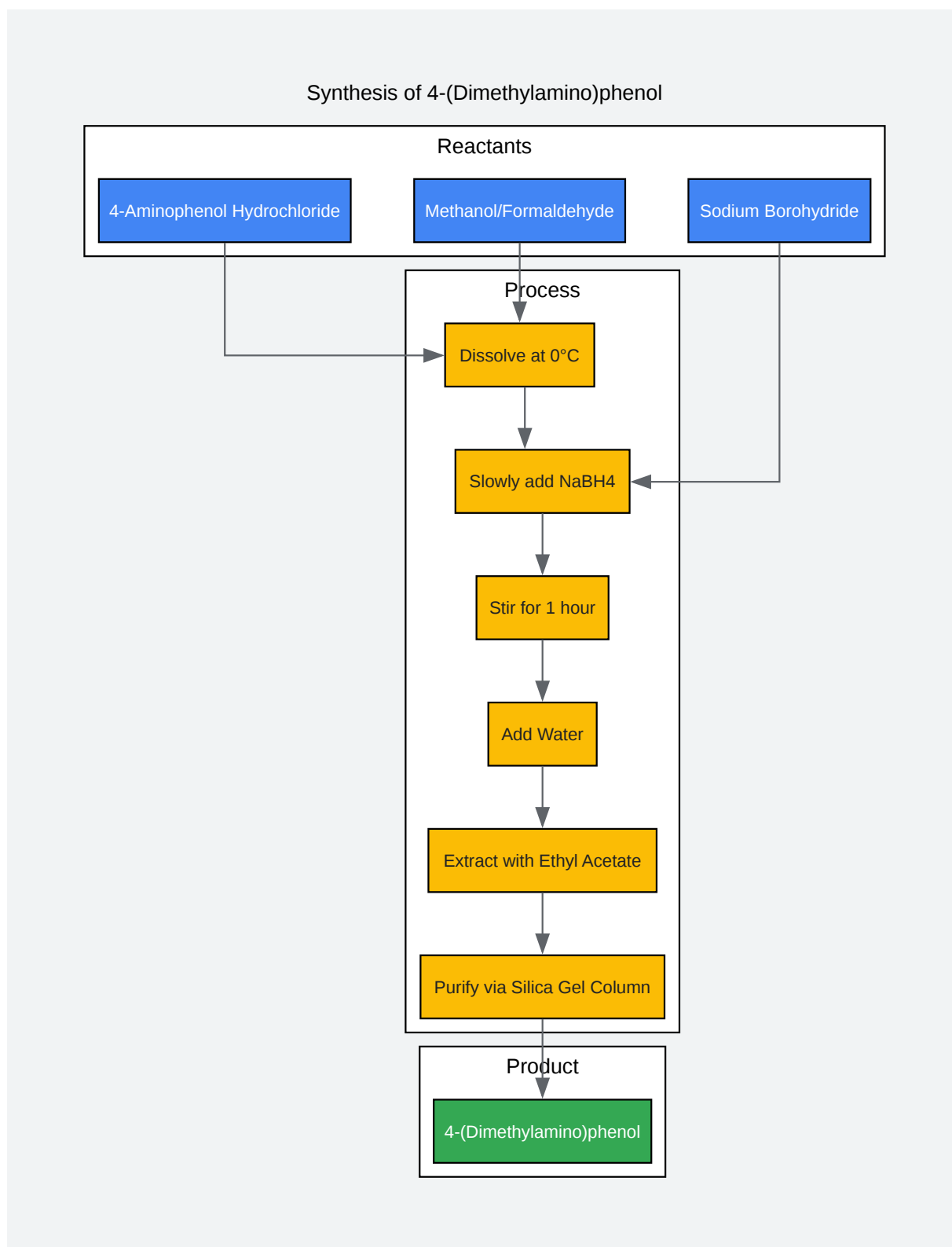
- Vinyl monomer (e.g., styrene)
- **4-(Dimethylamino)phenol**
- Storage container

Procedure:

- **Determine Concentration:** The required concentration of the inhibitor can vary depending on the monomer, storage temperature, and desired storage duration. Typical concentrations for phenolic inhibitors range from 10 to 1000 ppm.
- **Addition of Inhibitor:** Add the calculated amount of **4-(Dimethylamino)phenol** to the bulk monomer. For example, to achieve a 100 ppm concentration in 1 kg of styrene, add 100 mg of the inhibitor.
- **Dissolution:** Ensure the inhibitor is completely dissolved in the monomer. This can be facilitated by gentle agitation or stirring. The process should be carried out at a temperature that does not initiate thermal polymerization.
- **Storage Conditions:** Store the inhibited monomer in a cool, dark place. The container should be appropriately sealed but may require venting depending on the monomer's volatility. It is often recommended to store under an atmosphere containing a small amount of oxygen, as this can be crucial for the activation of phenolic inhibitors.[8]
- **Monitoring:** Periodically monitor the monomer for signs of polymerization (e.g., increase in viscosity). The inhibitor concentration can also be monitored analytically over time and replenished if necessary.

## Visualizations

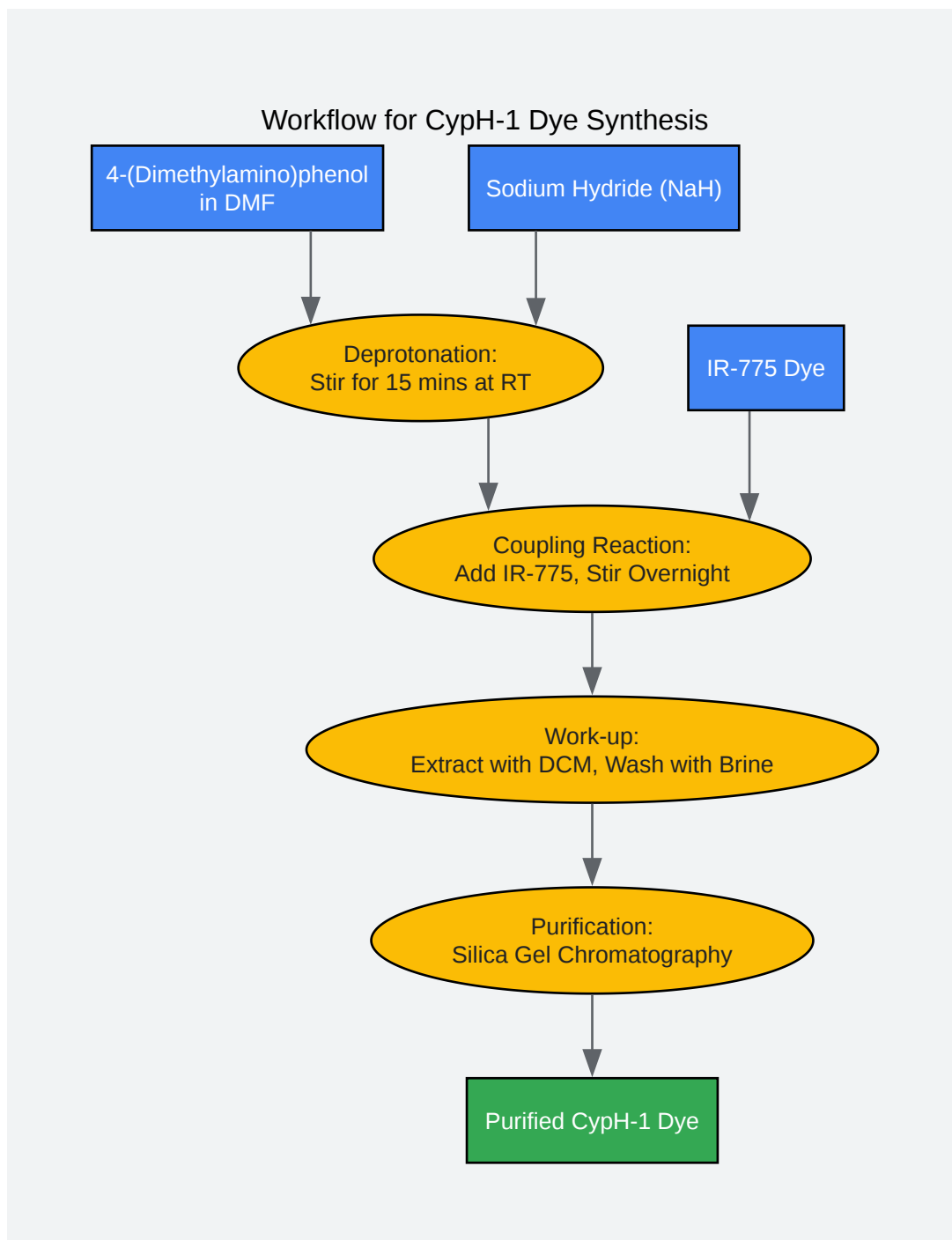
### Synthesis Pathway of 4-(Dimethylamino)phenol



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Caption: Reductive amination workflow for the synthesis of **4-(Dimethylamino)phenol**.

## Experimental Workflow for Dye Synthesis

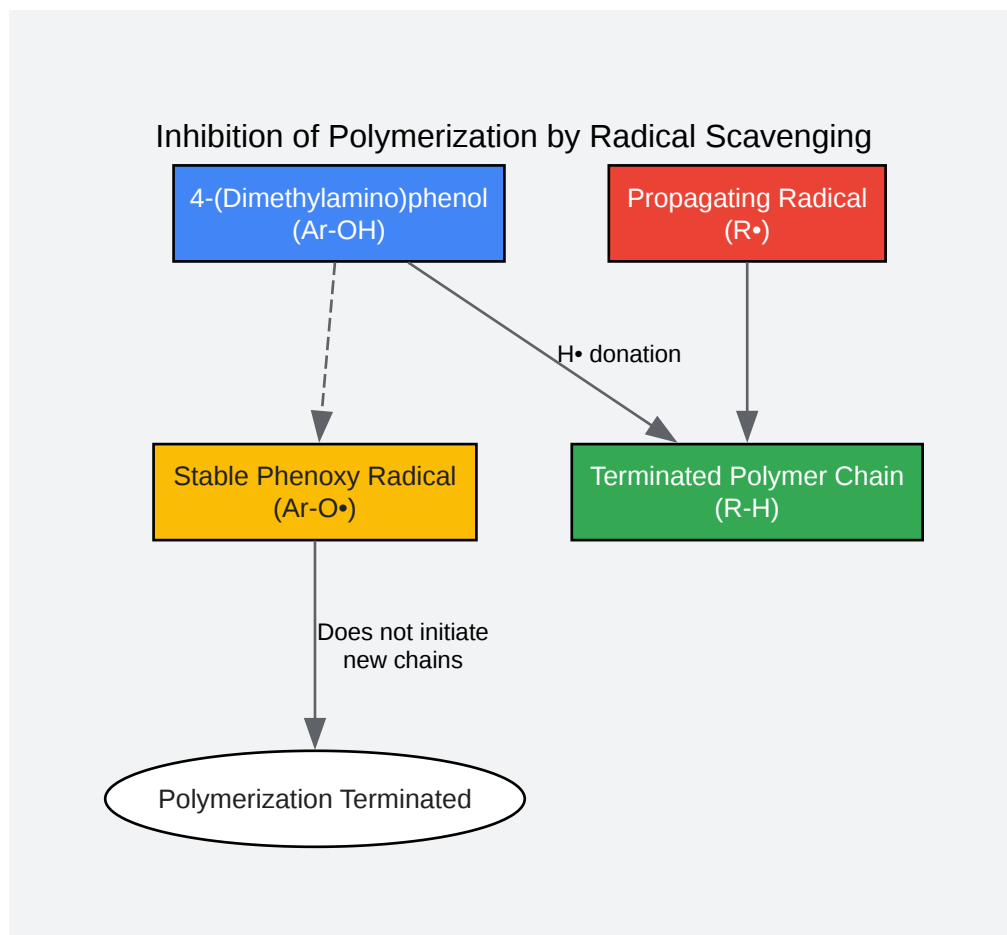


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Caption: A step-by-step workflow for the synthesis of CypH-1 dye.



## Mechanism as a Radical Scavenging Polymerization Inhibitor



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Caption: Mechanism of polymerization inhibition via hydrogen atom transfer.

## Safety and Toxicology

**4-(Dimethylamino)phenol** is a chemical that must be handled with care. It is classified as harmful if swallowed and causes skin and serious eye irritation.[2][3] It may also cause respiratory irritation.[3] Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection, should be used when handling this compound. Its toxicity is associated with its reaction with glutathione, leading to the formation of covalent complexes that can impair cellular function.[20] In high doses, it has shown potential for nephrotoxicity.[5]

## Conclusion

**4-(Dimethylamino)phenol** is a commercially significant chemical with a diverse range of industrial applications. Its utility as a dye intermediate, polymerization inhibitor, antioxidant, and pharmaceutical precursor stems directly from the unique properties conferred by its phenolic hydroxyl and dimethylamino functional groups. While its handling requires adherence to safety protocols due to its toxicity, its versatility ensures its continued importance in chemical manufacturing and material science. The ongoing research into its derivatives suggests that its range of applications may expand even further in the future.

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